

Application Notes and Protocols for In Vitro Studies of SMP-028

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Compound of Interest

Compound Name: SMP-028

Cat. No.: B1248519

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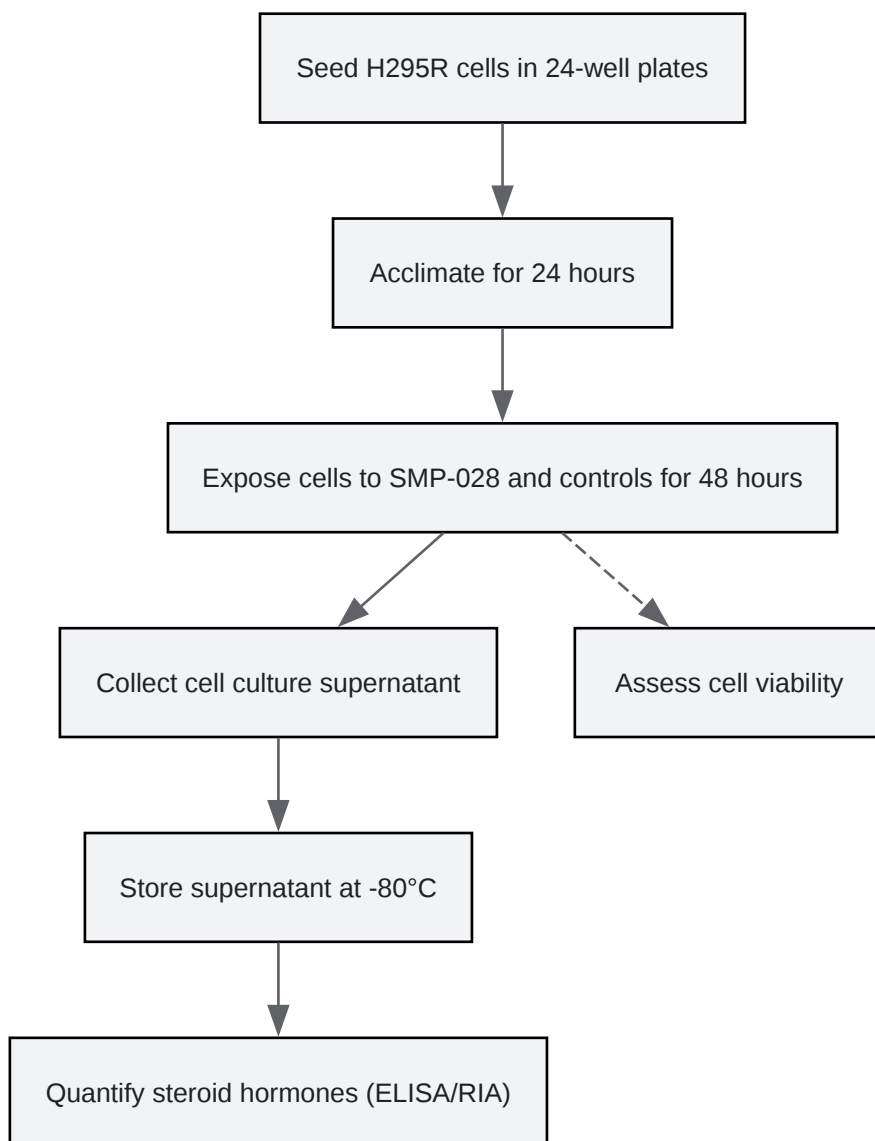
Introduction

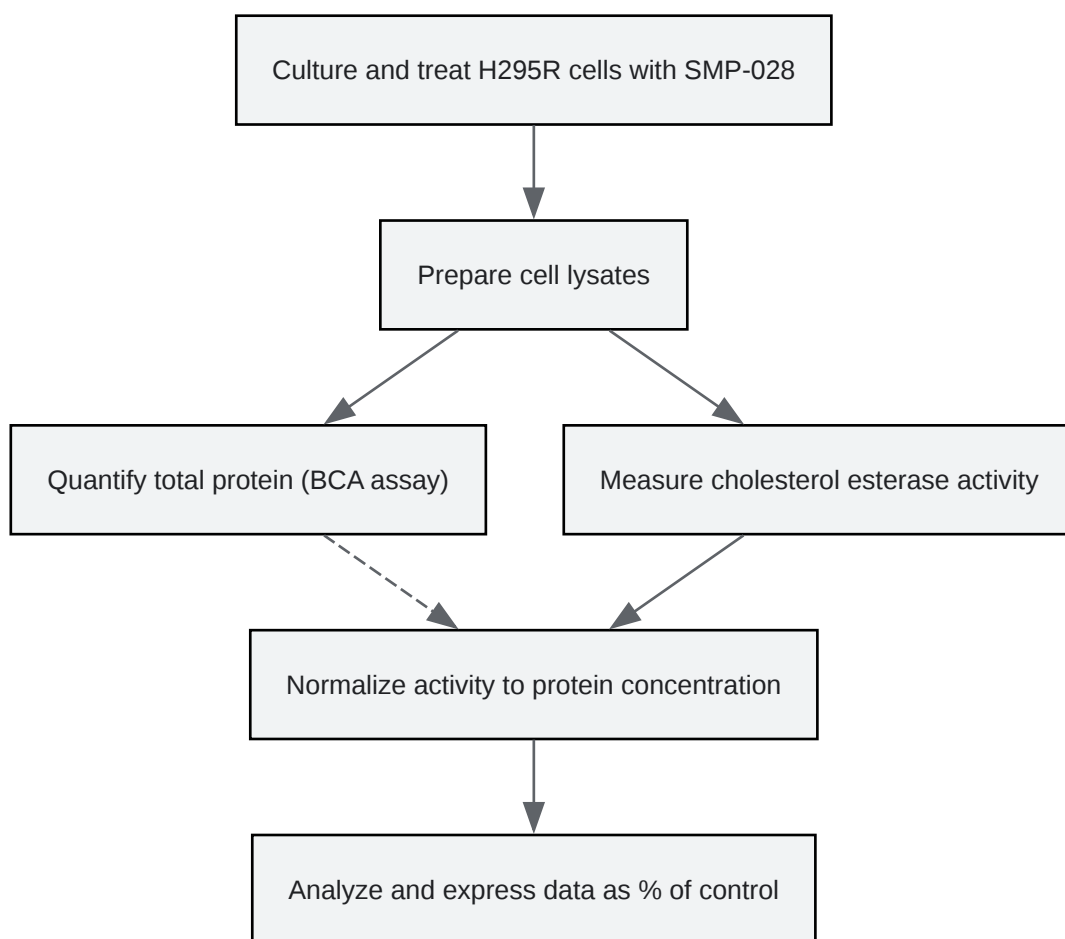
SMP-028 is an investigational compound that has demonstrated significant effects on steroidogenesis in preclinical in vitro models. These application notes provide a detailed overview of the experimental protocols to assess the impact of **SMP-028** on steroid hormone production and to elucidate its mechanism of action through the inhibition of neutral cholesterol esterase. The human adrenocortical carcinoma cell line, H295R, is utilized as a comprehensive model system due to its ability to express all the key enzymes required for steroidogenesis.

Mechanism of Action: Inhibition of Steroidogenesis

In vitro studies have shown that **SMP-028** is an inhibitor of steroidogenesis. The primary mechanism of this inhibition is the targeting of neutral cholesterol esterase (CEase). This enzyme is critical for the hydrolysis of cholesteryl esters, which releases free cholesterol—the essential precursor for the synthesis of all steroid hormones. By inhibiting CEase, **SMP-028** effectively reduces the available pool of cholesterol for downstream steroid production.

Signaling Pathway: Steroidogenesis Inhibition by SMP-028





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